

Foreword: A Scientist's Perspective on Material Integrity

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Compound of Interest

Compound Name:	Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate
Cat. No.:	B107695

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In the realm of materials science and drug development, the long-term stability of organic substrates is not merely a desirable attribute but a cornerstone of product efficacy, safety, and reliability. The silent, relentless process of thermo-oxidative degradation can compromise everything from the mechanical integrity of a polymer-based medical device to the shelf-life of a sensitive formulation. It is in this context that primary antioxidants, such as the sterically hindered phenolic compound Antioxidant 1076, become critical enabling molecules.

This guide is structured to provide researchers, scientists, and development professionals with a comprehensive understanding of the core physicochemical properties of Antioxidant 1076. We will move beyond a simple recitation of data points to explore the causal relationships between these properties and the antioxidant's performance. The methodologies detailed herein are presented not just as instructions, but as self-validating systems designed to ensure robust and reproducible characterization. By understanding the 'why' behind the 'how,' we can more effectively harness the protective capabilities of this versatile stabilizer.

Molecular Identity and Core Characteristics

Antioxidant 1076, known chemically as **Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate**, is a high molecular weight, sterically hindered phenolic antioxidant.^{[1][2][3][4]} Its structure is fundamental to its function, featuring a reactive phenolic hydroxyl group responsible for its antioxidant activity, bulky tert-butyl groups that provide steric

hindrance and stability, and a long octadecyl tail that enhances its compatibility and reduces volatility in organic substrates.[\[5\]](#)

Property	Value	Source(s)
IUPAC Name	octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propanoate	[6]
Synonyms	Irganox 1076, Stearyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate	[1] [6] [7]
CAS Number	2082-79-3	[8] [9] [10]
Molecular Formula	C ₃₅ H ₆₂ O ₃	[8] [9]
Molecular Weight	530.86 g/mol	[2] [6] [8]
Appearance	White to off-white crystalline powder or granules	[1] [8] [11] [12]

The Mechanism of Action: A Radical Interruption

Antioxidant 1076 functions as a primary, or chain-breaking, antioxidant.[\[5\]](#)[\[13\]](#) Its primary role is to intercept and neutralize the highly reactive peroxy free radicals (ROO•) that are the primary propagators of the auto-oxidation cycle in organic materials.

The causality of its efficacy is rooted in the following steps:

- **H-Atom Donation:** When a peroxy radical is formed within the substrate, the phenolic hydroxyl (-OH) group of Antioxidant 1076 donates its labile hydrogen atom to this radical.[\[13\]](#) This reaction converts the aggressive peroxy radical into a more stable hydroperoxide (ROOH) and, in the process, terminates that specific chain reaction.[\[13\]](#)
- **Formation of a Stabilized Radical:** The Antioxidant 1076 molecule is transformed into a sterically hindered phenoxyl radical (ArO•).[\[13\]](#) Crucially, this resulting radical is non-reactive. The unpaired electron is delocalized across the aromatic ring through resonance, and the large tert-butyl groups sterically shield it, preventing it from initiating new oxidation chains.[\[5\]](#)

[13] This stability is the key to its function as a chain terminator rather than a chain propagator.

This mechanism is often enhanced through synergy with secondary antioxidants, such as phosphites (e.g., Irgafos 168) or thioesters (e.g., DLTP), which function by decomposing the hydroperoxides (ROOH) into non-radical, stable products.[8][14][15]

Diagram 1: Radical Scavenging Mechanism of Antioxidant 1076

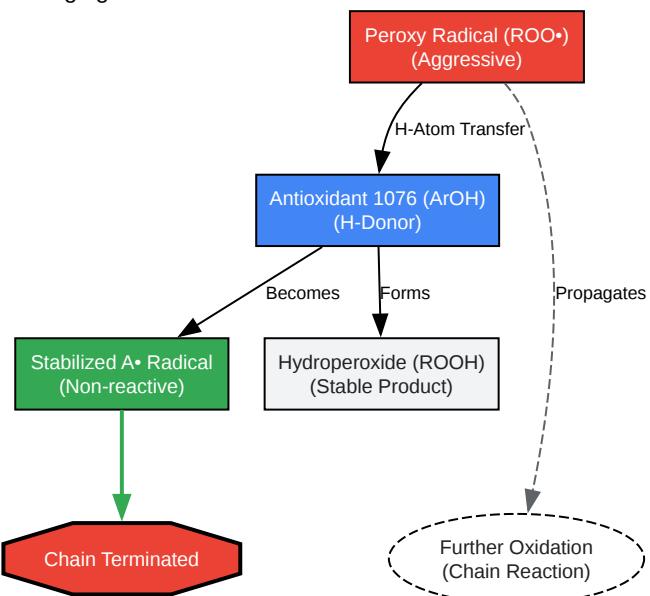
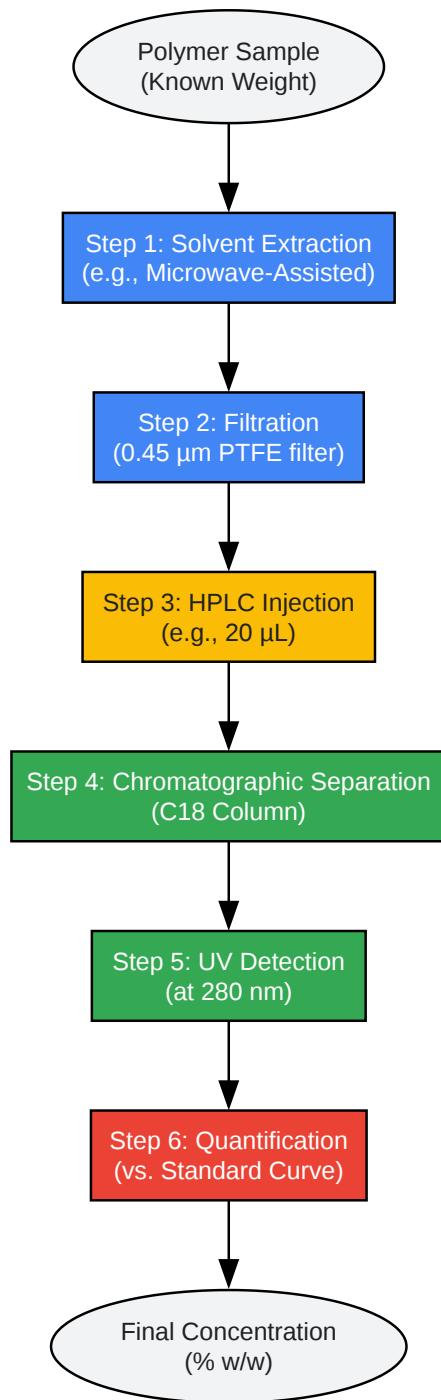


Diagram 2: HPLC-UV Workflow for Antioxidant 1076 Quantification

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